

Reproducibility of ERAP1-IN-1 effects across different labs

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Compound of Interest

Compound Name: ERAP1-IN-1

Cat. No.: B1671607

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Reproducibility of ERAP1-IN-1 Effects: A Comparative Guide

A detailed analysis of the available experimental data on the allosteric inhibitor **ERAP1-IN-1** reveals a lack of publicly available, independent studies to definitively assess the reproducibility of its effects across different laboratories. The primary characterization of this inhibitor is detailed in a seminal study by Maben et al. (2020), which provides the foundational data on its potency and mechanism of action. While subsequent studies have utilized **ERAP1-IN-1**, they often rely on the initial characterization without reporting independent validation of its inhibitory activity.

This guide provides a comprehensive overview of the currently available data for **ERAP1-IN-1**, focusing on its biochemical and cellular effects as reported in the primary literature. It is intended to serve as a resource for researchers, scientists, and drug development professionals interested in utilizing this compound.

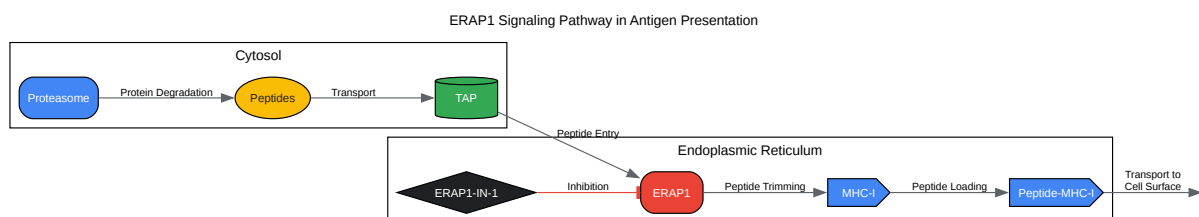
Quantitative Data Summary

The following table summarizes the key quantitative data for **ERAP1-IN-1** as reported by Maben et al. (2020).

Parameter	Value	Assay Conditions	Source
IC50	5.3 μ M	Inhibition of ERAP1 hydrolysis of a nonamer peptide (WRCYEKMALK)	[1][2]
Mechanism of Action	Allosteric Inhibitor	Competitively inhibits the hydrolysis of a nonamer peptide while activating the hydrolysis of a fluorogenic substrate (L-AMC).	[1]
Cellular Activity	Inhibition of antigen presentation	Demonstrated in a cellular assay using HeLa cells.	[1]

Signaling Pathway and Experimental Workflow

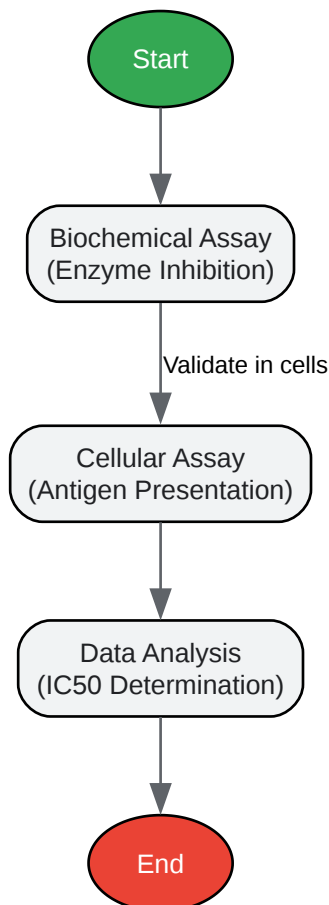
To understand the context of **ERAP1-IN-1**'s action, it is crucial to visualize the antigen processing pathway it modulates and the typical workflow for its evaluation.



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ERAP1's role in the MHC class I antigen presentation pathway.

Experimental Workflow for ERAP1 Inhibitor Evaluation



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References

- 1. Discovery of Selective Inhibitors of Endoplasmic Reticulum Aminopeptidase 1. | Broad Institute [broadinstitute.org]
- 2. researchgate.net [researchgate.net]

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